

# An In-depth Technical Guide to the Physical Properties of Methyl Heptacosanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl heptacosanoate

Cat. No.: B1582234

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl heptacosanoate** (CAS Number: 55682-91-2). The information is curated for professionals in research and development who require precise data for experimental design, formulation, and analytical method development. This document summarizes key quantitative data in a structured format, outlines detailed experimental protocols for property determination, and includes a mandatory visualization of a typical analytical workflow.

## Core Physical Properties

**Methyl heptacosanoate** is the methyl ester of heptacosanoic acid, a 27-carbon long-chain saturated fatty acid.<sup>[1][2]</sup> Its physical characteristics are primarily dictated by this long, nonpolar hydrocarbon chain.

The following table summarizes the key physical properties of **Methyl heptacosanoate**.

Property	Value	Source(s)
Molecular Formula	C <sub>28</sub> H <sub>56</sub> O <sub>2</sub>	[2][3]
Molecular Weight	424.74 g/mol	[1][2][3]
Appearance	Solid	
Melting Point	63-66 °C	[4]
Boiling Point	449 °C at 760 mmHg	[4]
Density	0.859 g/cm <sup>3</sup>	[4]
Solubility	Insoluble in water; Soluble in organic solvents like alcohol and ether.[5]	

## Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining the physical properties of long-chain fatty acid methyl esters like **Methyl heptacosanoate**.

The melting point of a waxy solid like **Methyl heptacosanoate** can be determined using the capillary tube method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of solid **Methyl heptacosanoate** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Measurement: The packed capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting) are recorded as the melting point range.<sup>[6]</sup>

For high-boiling-point liquids or solids that can be melted, the Thiele tube method provides an efficient means of boiling point determination.<sup>[7]</sup>

#### Apparatus:

- Thiele tube
- High-temperature heating oil (e.g., mineral oil)
- Microscale test tube
- Capillary tube (sealed at one end)
- Thermometer
- Bunsen burner or hot plate

#### Procedure:

- Sample Preparation: A small amount of **Methyl heptacosanoate** is placed in the microscale test tube.

- **Assembly:** A capillary tube is inverted (open end down) and placed inside the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is placed in a Thiele tube containing heating oil, ensuring the sample is below the oil level. The side arm of the Thiele tube is gently heated.<sup>[7]</sup>
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[7]</sup>

The density of an insoluble solid like **Methyl heptacosanoate** can be determined by the liquid displacement method.

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which the solid is insoluble (e.g., water)

Procedure:

- **Mass Measurement:** A known mass of solid **Methyl heptacosanoate** is measured using an analytical balance.
- **Initial Volume:** A known volume of the displacement liquid is added to a graduated cylinder, and the initial volume is recorded.
- **Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.
- **Final Volume:** The new volume of the liquid in the graduated cylinder is recorded.

- Calculation: The volume of the solid is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the solid by its volume.[8][9]

A qualitative and semi-quantitative assessment of solubility can be performed through direct observation.

Apparatus:

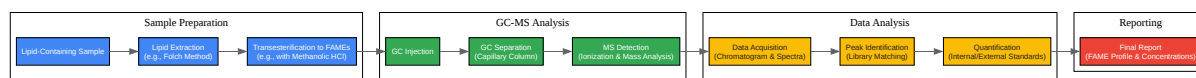
- Test tubes
- Vortex mixer
- Spatula
- Various solvents (e.g., water, ethanol, methanol, hexane, chloroform)

Procedure:

- Sample Addition: A small, measured amount of **Methyl heptacosanoate** (e.g., 10 mg) is added to a series of test tubes.
- Solvent Addition: A known volume of a specific solvent (e.g., 1 mL) is added to each test tube.
- Mixing: The test tubes are agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- Observation: The tubes are visually inspected for the dissolution of the solid. If the solid dissolves completely, it is considered soluble. If it remains undissolved or forms a suspension, it is considered insoluble or sparingly soluble.[2]
- Semi-Quantitative Analysis: For solvents in which the compound is soluble, further additions of the solid can be made in known increments until saturation is reached to estimate the solubility limit.

## Analytical Workflow Visualization

The characterization and quantification of Fatty Acid Methyl Esters (FAMES) like **Methyl heptacosanoate** are commonly performed using Gas Chromatography-Mass Spectrometry (GC-MS). The following diagram illustrates a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of Fatty Acid Methyl Esters (FAMES) by GC-MS.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. scbt.com [scbt.com]
- 4. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 5. researchgate.net [researchgate.net]
- 6. quora.com [quora.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 9. wjec.co.uk [wjec.co.uk]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl Heptacosanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582234#what-are-the-physical-properties-of-methyl-heptacosanoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)